

Interpreting unexpected results with PF-07293893 treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-07293893

Cat. No.: B15542120

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Disclaimer: The development of **PF-07293893** for heart failure was discontinued by Pfizer as of April 29, 2025.[1] The following troubleshooting guides and FAQs are based on the known mechanism of action of **PF-07293893** as a selective AMPK γ 3 activator and are intended to provide general guidance for researchers who may still be working with this compound for investigational purposes. The unexpected results described are hypothetical scenarios due to the limited publicly available data on adverse or unexpected effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **PF-07293893**?

A1: **PF-07293893** is a selective activator of the γ 3 subunit of AMP-activated protein kinase (AMPK).[2][3][4] AMPK is a key enzyme in cellular energy regulation.[3] The γ 3 subunit is predominantly expressed in skeletal muscle, making **PF-07293893** a targeted activator for this tissue.[4]

Q2: What is the intended therapeutic application of **PF-07293893**?

A2: **PF-07293893** was under development for the treatment of heart failure.[2][3][5][6] Specifically, it was being investigated for heart failure with preserved ejection fraction (HFpEF) to improve exercise intolerance by targeting skeletal muscle function.[1]

Q3: What are the known downstream effects of AMPK activation?

A3: Activation of AMPK promotes catabolic pathways that generate ATP, such as glucose uptake and fatty acid oxidation, while inhibiting anabolic pathways that consume ATP, like protein synthesis.^[1] It also plays a role in mitochondrial biogenesis.^[3]

Q4: Has **PF-07293893** been in clinical trials?

A4: Yes, **PF-07293893** has undergone Phase 1 clinical trials to evaluate its safety, tolerability, and pharmacokinetics in healthy adult participants.^[5]^[7]

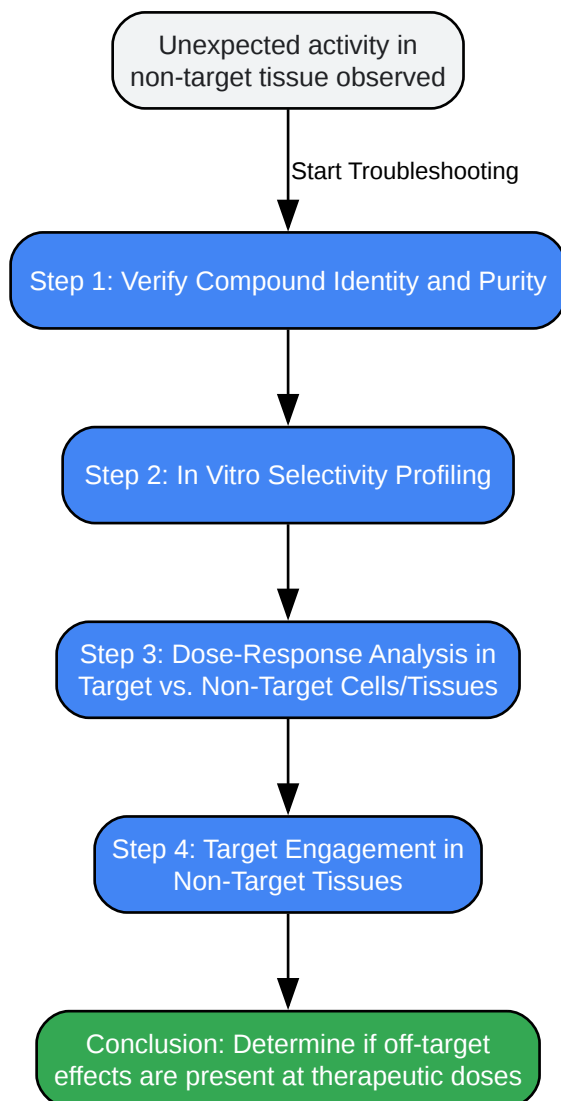
Troubleshooting Guides for Unexpected Results

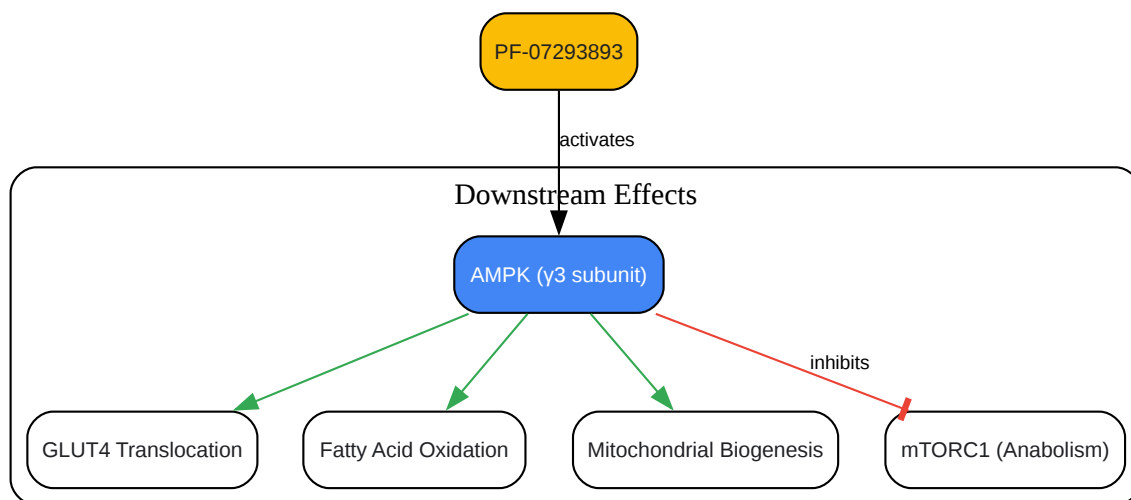
Scenario 1: Unexpected Effects in Non-Target Tissues

Issue: Researchers observe significant metabolic changes in tissues other than skeletal muscle (e.g., liver, adipose tissue) where the AMPK $\gamma 3$ subunit is not predominantly expressed.

Possible Cause: Off-target effects on other AMPK γ subunits ($\gamma 1$ or $\gamma 2$) or other unrelated proteins at the concentration used.

Troubleshooting Workflow:





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- To cite this document: BenchChem. [Interpreting unexpected results with PF-07293893 treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542120#interpreting-unexpected-results-with-pf-07293893-treatment]

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